

A Technical Guide to Commercial Sulfadimethoxine-d4 Reference Standards for Researchers

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Compound of Interest

Compound Name: Sulfadimethoxine-d4

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This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of commercially available **Sulfadimethoxine-d4** reference standards. This document outlines key suppliers, presents critical quantitative data in a comparative format, and details an experimental protocol for its application.

Sulfadimethoxine-d4, a deuterated analog of the sulfonamide antibiotic Sulfadimethoxine, is an essential internal standard for quantitative analysis in various matrices. Its use in mass spectrometry-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), allows for accurate and precise quantification of Sulfadimethoxine by correcting for matrix effects and variations in sample preparation and instrument response.

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Sulfadimethoxine-d4** reference standards. The following table summarizes the key specifications for products from prominent vendors to facilitate selection based on research needs.

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight	Purity	Format
LGC Standards (incorporating Toronto Research Chemicals - TRC)	TRC-S699061	1020719-80-5	C ₁₂ H ₁₀ D ₄ N ₄ O ₄ S	314.35 g/mol	>95% (HPLC)[1]	Neat Solid[1]
Simson Pharma Limited	S690003	1020719-80-5	C ₁₂ H ₁₀ D ₄ N ₄ O ₄ S[2]	314.35 g/mol [2]	Certificate of Analysis available	In Stock[2]
TargetMol	T13024	1020719-80-5	Not specified	Not specified	Certificate of Analysis available	Not specified

A Certificate of Analysis (CoA) is typically available from suppliers and provides more detailed information, including isotopic enrichment and specific analytical results. Researchers are advised to request the latest CoA for lot-specific data.

Experimental Protocol: Quantification of Sulfadimethoxine in Biological Matrices using LC-MS/MS

The following is a representative protocol for the use of **Sulfadimethoxine-d4** as an internal standard for the quantification of Sulfadimethoxine in biological samples, adapted from established methodologies.

1. Preparation of Standard and Internal Standard Solutions:

- **Primary Stock Solution of Sulfadimethoxine:** Accurately weigh and dissolve the Sulfadimethoxine reference standard in a suitable solvent (e.g., methanol) to prepare a stock solution of known concentration (e.g., 1 mg/mL).

- Primary Stock Solution of **Sulfadimethoxine-d4**: Accurately weigh and dissolve the **Sulfadimethoxine-d4** reference standard in the same solvent to prepare an internal standard stock solution of known concentration (e.g., 1 mg/mL).
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the Sulfadimethoxine primary stock solution with an appropriate solvent.
- Internal Standard Spiking Solution: Dilute the **Sulfadimethoxine-d4** primary stock solution to a fixed concentration (e.g., 100 ng/mL) to be used for spiking all samples, calibration standards, and quality controls.

2. Sample Preparation (Solid Phase Extraction - SPE):

- Thaw biological samples (e.g., plasma, tissue homogenate) to room temperature.
- To a known volume or weight of the sample, add a fixed volume of the internal standard spiking solution.
- Vortex mix the samples thoroughly.
- Condition a C18 SPE cartridge with methanol followed by water.
- Load the sample onto the conditioned SPE cartridge.
- Wash the cartridge with a low-organic solvent to remove interferences.
- Elute the analyte and internal standard with a high-organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m).

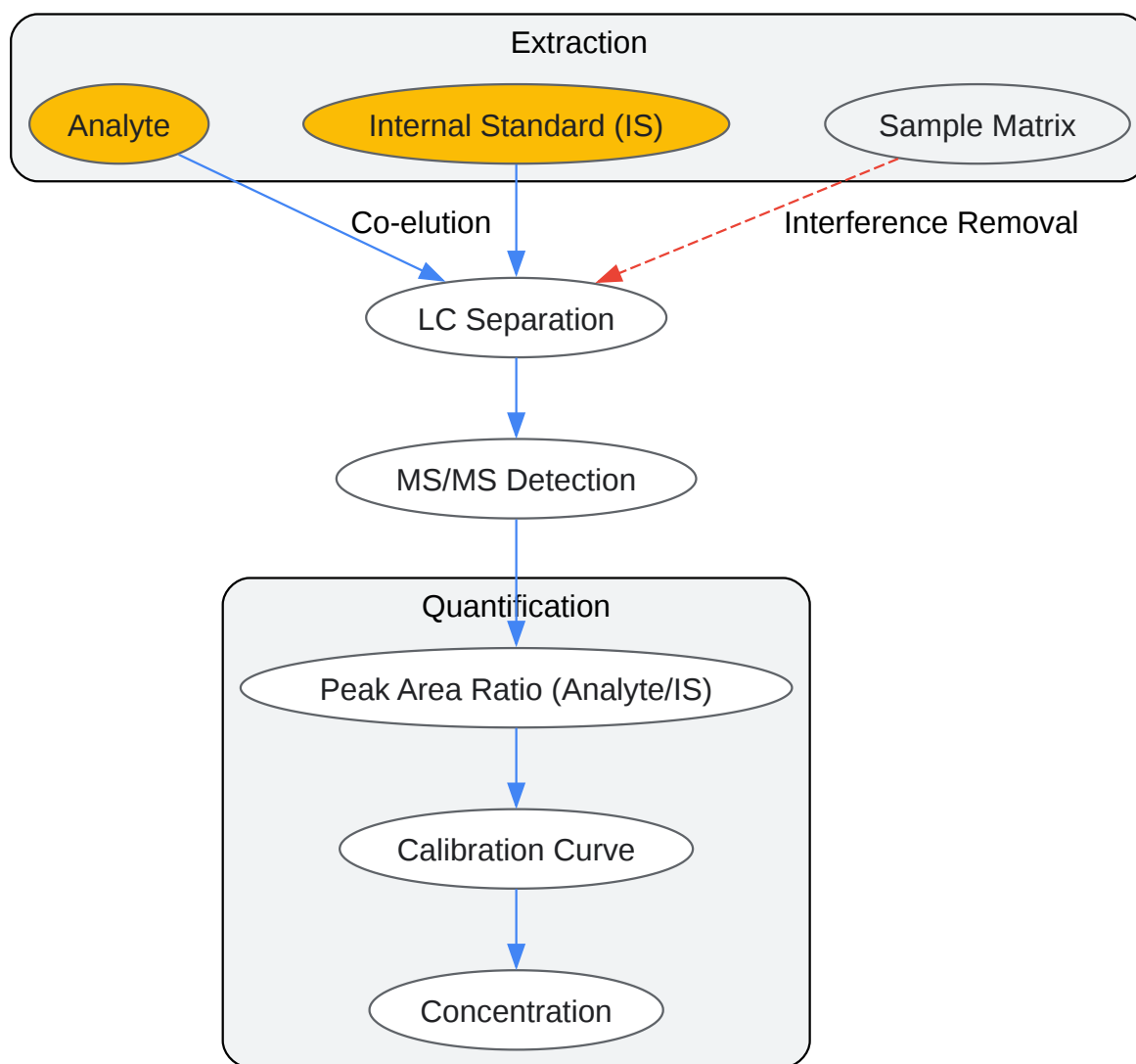
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the precursor to product ion transitions for both Sulfadimethoxine and **Sulfadimethoxine-d4**.

4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of Sulfadimethoxine to the peak area of **Sulfadimethoxine-d4** against the concentration of the calibration standards.
- Determine the concentration of Sulfadimethoxine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow and Logical Relationships

The following diagrams illustrate the general workflow for utilizing a reference standard and the logical relationship in a typical quantitative analysis.



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References

- 1. Sulfadimethoxine-d4 | TRC-S699061-10MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Sulfadimethoxine | Simson Pharma Limited [[simsonpharma.com](https://www.simsonpharma.com)]
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